

In-Depth Technical Guide: Properties and Identification of CAS 98-04-4

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Compound of Interest

Compound Name: Trimethylphenylammonium iodide

Cat. No.: B029342

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This document provides a comprehensive overview of the chemical compound identified by the Chemical Abstracts Service (CAS) number 98-04-4, with a primary focus on its official nomenclature as designated by the International Union of Pure and Applied Chemistry (IUPAC).

Chemical Identification and Nomenclature

The compound registered under CAS number 98-04-4 is authoritatively named N,N,N-trimethylanilinium iodide according to IUPAC standards.^{[1][2][3]} This name accurately describes the molecule's structure, which consists of an anilinium cation where the nitrogen atom is bonded to three methyl groups, and an iodide anion.

An alternative, though less preferred, IUPAC name for this compound is trimethyl(phenyl)azanium iodide.^[4] It is also commonly known by several synonyms, including Phenyltrimethylammonium iodide and Trimethylanilinium iodide.^{[2][4][5]}

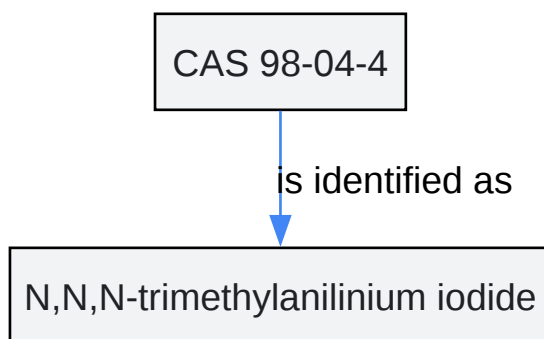
Chemical and Physical Properties

A summary of the key identifiers and properties for N,N,N-trimethylanilinium iodide is presented in the table below for ease of reference and comparison.

Identifier	Value
CAS Number	98-04-4
Preferred IUPAC Name	N,N,N-trimethylanilinium iodide[1]
Molecular Formula	C ₉ H ₁₄ IN[1][3]
Molecular Weight	263.122 g/mol [1]
SMILES	[I-].C--INVALID-LINK--(C)C1=CC=CC=C1[1][3]
InChI Key	KKLAORVGAKUOPZ-UHFFFAOYSA-M[1][3]

Logical Relationship of Nomenclature

The relationship between the CAS number and its corresponding IUPAC name is a fundamental concept in chemical informatics, ensuring a standardized and unambiguous way to identify chemical substances. The diagram below illustrates this direct one-to-one mapping.



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Figure 1: Identification of CAS 98-04-4.

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References

- 1. N,N,N-TRIMETHYLANILINIUM IODIDE | CAS 98-04-4 [matrix-fine-chemicals.com]
- 2. CAS RN 98-04-4 | Fisher Scientific [fishersci.com]
- 3. A14402.22 [thermofisher.com]
- 4. Trimethylphenylammonium iodide | C₉H₁₄IN | CID 94135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 98-04-4: Benzenaminium, N,N,N-trimethyl-, iodide (1:1) [cymitquimica.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Properties and Identification of CAS 98-04-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029342#iupac-name-for-cas-98-04-4]

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